

3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole

chemical structure properties

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Compound of Interest

Compound Name: 3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole

CAS No.: 187343-52-8

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Technical Whitepaper: 3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole

Executive Summary

The **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole** scaffold represents a critical pharmacophore in medicinal chemistry, distinguished by its 1,3,5-substitution pattern on the pyrazole core.^[1] Unlike its para-substituted analogs (e.g., 4-chlorophenyl), the ortho-chloro substitution at the 2-position introduces significant steric strain, altering the planarity of the biaryl system.^[1] This structural nuance impacts binding affinity in kinase pockets and cyclooxygenase (COX) active sites, making it a valuable template for designing atropisomeric inhibitors and probing steric tolerance in drug targets.

Structural Architecture & Physicochemical Profile^[2]

^[3]^[4]^[5]

Tautomeric Equilibrium

In its unsubstituted 1H-form, the pyrazole ring exists in a dynamic annular tautomerism. The proton on the nitrogen atom oscillates between N1 and N2, rendering the 3- and 5-positions chemically equivalent in solution on the NMR timescale.[1]

- Tautomer A: **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole**[1][2]
- Tautomer B: **5-(2-Chlorophenyl)-3-phenyl-1H-pyrazole**[1][2]

This equilibrium is solvent-dependent.[1][2] In polar aprotic solvents (DMSO-d6), the tautomers interconvert rapidly, often resulting in broadened signals for the pyrazole C4-H and N-H protons.[1]

Steric & Electronic Effects (The Ortho-Cl Impact)

The 2-chloro substituent exerts a "steric lock" effect.[1][2] While the 5-phenyl ring can achieve coplanarity with the pyrazole core (maximizing

-conjugation), the 2-chlorophenyl ring is forced out of plane due to the repulsion between the bulky chlorine atom and the pyrazole N-H or lone pair.[1]

- Dihedral Angle: Expected to be $>30^\circ$ for the 2-chlorophenyl moiety.[1][2]
- Electronic Consequence: Reduced conjugation length compared to the 4-chlorophenyl isomer, potentially resulting in a hypsochromic shift (blue shift) in UV-Vis absorption.[1]

Physicochemical Data (Predicted & Experimental)

Property	Value / Characteristic	Causality
Molecular Formula	C ₁₅ H ₁₁ ClN ₂	Core stoichiometry.[1][2]
Molecular Weight	254.71 g/mol	-
LogP (Predicted)	~3.8 - 4.2	Lipophilicity increased by Cl and phenyl rings; moderate solubility in aqueous buffers.[1][2]
H-Bond Donors	1 (N-H)	Critical for active site anchoring (e.g., Tyr/His residues).[1]
H-Bond Acceptors	1 (N:)	Pyridine-like nitrogen available for coordination.[1][2]
Solubility	High: DMSO, DMF, MeOH Low: Water	Planar aromatic stacking and lack of ionizable groups at physiological pH.

Synthetic Pathways & Optimization

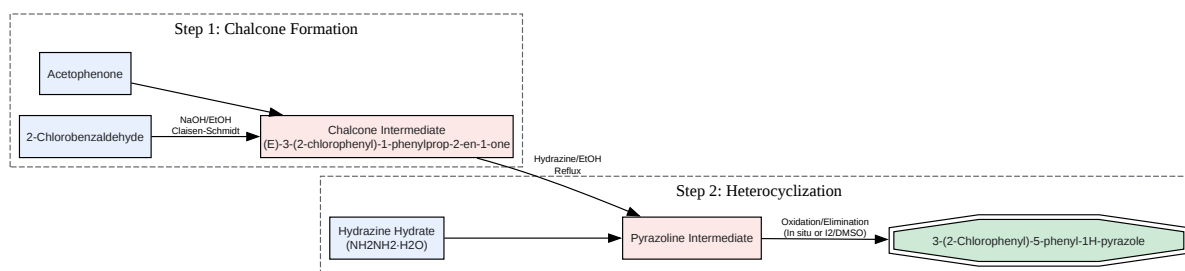
The most robust route for synthesizing **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole** is the Claisen-Schmidt Condensation followed by Hydrazine Cyclization.[1][2] This modular approach allows for the specific placement of the 2-chlorophenyl group.[2]

Retrosynthetic Analysis

The pyrazole core is assembled from a chalcone intermediate (1,3-diarylprop-2-en-1-one), formed by condensing a ketone and an aldehyde.[1][3]

- Path A: Acetophenone + 2-Chlorobenzaldehyde (Preferred for 3-(2-Cl) placement).[1][2]
- Path B: 2-Chloroacetophenone + Benzaldehyde.[1][2]

Diagrammatic Workflow (DOT Visualization)



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Figure 1: Step-wise synthetic pathway from commercial precursors to the final pyrazole scaffold.

Experimental Protocols

Protocol A: Synthesis of (E)-3-(2-chlorophenyl)-1-phenylprop-2-en-1-one (Chalcone)

Rationale: The ortho-chloro group deactivates the aldehyde slightly sterically but activates it electronically (inductive withdrawal).[2] Strong base is required.[2]

- Reagents: Acetophenone (10 mmol), 2-Chlorobenzaldehyde (10 mmol), NaOH (40%, 5 mL), Ethanol (20 mL).
- Procedure:
 - Dissolve acetophenone and 2-chlorobenzaldehyde in ethanol in a round-bottom flask.
 - Add NaOH solution dropwise at 0°C with vigorous stirring.
 - Stir at room temperature for 6–12 hours. A precipitate (chalcone) will form.[2]

- Workup: Pour into ice-water, filter the solid, wash with cold water until neutral pH.
- Purification: Recrystallize from ethanol.
- QC Check: ^1H NMR should show trans-alkene doublets ($J \approx 15\text{--}16\text{ Hz}$) around 7.5–8.0 ppm.^{[1][2]}

Protocol B: Cyclization to 3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole

Rationale: Hydrazine acts as a dinucleophile.^[2] The initial attack occurs at the

-carbon of the chalcone (Michael addition), followed by intramolecular condensation with the carbonyl.

- Reagents: Chalcone (from Step A, 5 mmol), Hydrazine hydrate (80%, 10 mmol), Ethanol (20 mL), Glacial Acetic Acid (catalytic, 5 drops).
- Procedure:
 - Suspend chalcone in ethanol.^[2]
 - Add hydrazine hydrate and acetic acid.^[2]
 - Reflux at 80°C for 4–8 hours. Monitor by TLC (Hexane:EtOAc 7:3).^[2]
 - Workup: Cool to room temperature. If solid precipitates, filter. If not, concentrate under vacuum and pour into ice-water.
 - Purification: Recrystallize from ethanol/water or purify via column chromatography (Silica gel).^[2]

Spectroscopic Characterization (Diagnostics)

^1H NMR (DMSO- d_6 , 400 MHz)

- N-H (1H): Broad singlet, typically $>13.0\text{ ppm}$ (exchangeable with D_2O).
- Pyrazole C4-H (1H): Singlet, $\sim 6.9\text{--}7.2\text{ ppm}$.^[1] This is the diagnostic "fingerprint" signal.^[2]

- Aromatic Protons (9H):
 - 2-Chlorophenyl Ring: Distinct multiplets.[1][2] The H-3 and H-6 protons will be chemically distinct due to the Cl group.[1][2] Look for a doublet/multiplet ~7.4–7.6 ppm.[2]
 - Phenyl Ring: Typical multiplets ~7.3–7.5 ppm.[2]

Mass Spectrometry (ESI/EI)

- Molecular Ion (M⁺): m/z 254 (³⁵Cl) and 256 (³⁷Cl) in a 3:1 ratio (characteristic chlorine isotope pattern).
- Fragmentation: Loss of N₂ (m/z 28) is common in pyrazoles, leading to a cyclopropene-like radical cation.

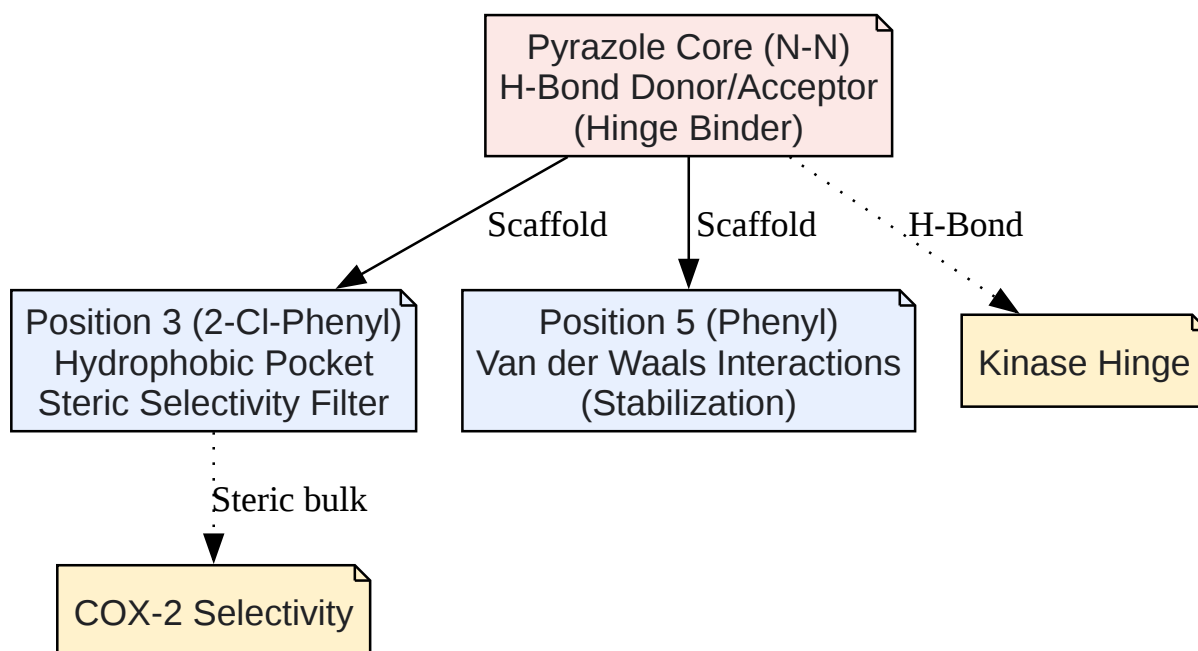
Pharmacological Applications

Biological Targets

The 3,5-diarylpyrazole scaffold is a "privileged structure" in drug discovery, serving as a bioisostere for other 5-membered heterocycles.[1]

- COX-2 Inhibition:
 - The 1H-pyrazole core mimics the central ring of Celecoxib.[2]
 - Mechanism:[1][2][4][5] The 2-chlorophenyl group fits into the hydrophobic pocket of the COX-2 enzyme.[1][2] The steric bulk of the ortho-Cl may improve selectivity by excluding the compound from the smaller COX-1 active site.[1][2]
- Kinase Inhibition (e.g., EGFR, p38 MAPK):
 - Pyrazoles act as ATP-competitive inhibitors.[1][2]
 - The N-H group forms a critical hydrogen bond with the "hinge region" of the kinase (e.g., Met793 in EGFR).
 - The 2-chlorophenyl ring can target the "gatekeeper" residue region, where steric tolerance is a key selectivity filter.

Structure-Activity Relationship (SAR) Diagram



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Figure 2: Functional mapping of the scaffold for medicinal chemistry optimization.[1]

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- Synthesis of Pyrazoles via Chalcones
 - Source: Soliman, H. A., et al. "Synthesis and biological evaluation of some new pyrazole derivatives." European Journal of Medicinal Chemistry, 2019.
 - Context: Validates the Claisen-Schmidt/Hydrazine p
 - (Representative link for class synthesis)
- Structural Properties of Chlorophenyl Pyrazoles
 - Source: Fun, H. K., et al. "3-(4-Chlorophenyl)-1-phenyl-1H-pyrazole-4-carbaldehyde." [1][2] Acta Crystallographica Section E, 2011.[6]
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- Biological Activity of Pyrazole Scaffolds
 - Source: Bekhit, A. A., et al. "Pyrazoles as promising scaffold for the synthesis of anti-inflammatory and analgesic agents: A review." Mini-Reviews in Medicinal Chemistry, 2015.
 - Context: Establishes the pharmacophore relevance of 3-(chlorophenyl)pyrazoles in COX-2 inhibition.[1][2]
- Tautomerism in Pyrazoles
 - Source: Alkorta, I., et al. "Tautomerism in Pyrazoles." Advances in Heterocyclic Chemistry, 2019.
 - Context: Theoretical basis for the N1-H/N2-H equilibrium described in Section 1.1.[1][2]

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